

A Comprehensive Technical Guide to Methyl (2S)-2-hydroxybutanedioate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-2-Hydroxysuccinic Acid Methyl Ester
CAS No.: 66212-45-1
Cat. No.: B027593

[Get Quote](#)

Prepared by: Gemini, Senior Application Scientist

Abstract: This technical guide provides an in-depth exploration of Methyl (2S)-2-hydroxybutanedioate, a significant chiral building block derived from the naturally abundant (S)-Malic acid. The document is structured to serve researchers, scientists, and professionals in drug development by detailing the compound's nomenclature, physicochemical properties, a regioselective synthesis protocol, and methods for analytical characterization. Emphasis is placed on the scientific rationale behind experimental procedures and the compound's strategic importance in asymmetric synthesis. This guide aims to be an authoritative resource, consolidating technical data with practical, field-proven insights.

Introduction: The Significance of a Chiral Synthons

In the landscape of pharmaceutical development and fine chemical synthesis, the use of chiral synthons derived from the "chiral pool" is a cornerstone of efficient and stereoselective synthesis. (S)-Malic acid ((S)-2-Hydroxysuccinic acid), an endogenous metabolite found widely in nature, represents one of the most valuable C4 chiral building blocks.^{[1][2]} Its derivative,

Methyl (2S)-2-hydroxybutanedioate, harnesses this inherent chirality while introducing functional group differentiation. By selectively protecting one of the two carboxylic acid moieties as a methyl ester, this compound offers three distinct functional groups—a free carboxylic acid, a methyl ester, and a secondary alcohol—for orthogonal chemical manipulation. This trifunctionality, combined with a fixed stereocenter, makes it a highly versatile intermediate for constructing complex, enantiomerically pure molecules, which is a critical requirement in modern drug design.

Nomenclature and Structural Elucidation

The nomenclature of malic acid derivatives can be ambiguous due to the two non-equivalent carboxylic acid groups. It is critical to precisely define the structure being discussed. The topic of this guide is the mono-methyl ester of (S)-Malic acid where the esterification has occurred at the C4 position, which is distal to the hydroxyl group.

- Primary IUPAC Name: Methyl (2S)-2-hydroxybutanedioate
- Alternative IUPAC Name: (3S)-3-hydroxy-4-methoxy-4-oxobutanoic acid[3]
- Common Synonyms: (S)-Malic acid 4-methyl ester, (S)-2-Hydroxybutanedioic acid 4-methyl ester[4][5]
- CAS Number: 66178-02-7[4][5]
- Molecular Formula: C₅H₈O₅[3][4][6]
- Molecular Weight: 148.11 g/mol [3][4][6]

The structure, featuring a chiral center at the C2 position in the (S) configuration, is illustrated below.

Caption: Structure of Methyl (2S)-2-hydroxybutanedioate with IUPAC numbering.

Physicochemical Properties

The physical and chemical properties of a compound are essential for designing experimental conditions, including solvent selection for reactions and purification.

Property	Value	Source(s)
Appearance	White crystalline solid	[3][5]
Molecular Formula	C ₅ H ₈ O ₅	[3][4][6]
Molecular Weight	148.11 g/mol	[3][4][6]
Boiling Point	357.7 ± 27.0 °C (Predicted)	[5]
Density	1.383 ± 0.06 g/cm ³ (Predicted)	[5]
pKa	3.49 ± 0.23 (Predicted, for the remaining carboxylic acid)	[5]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[5][7]

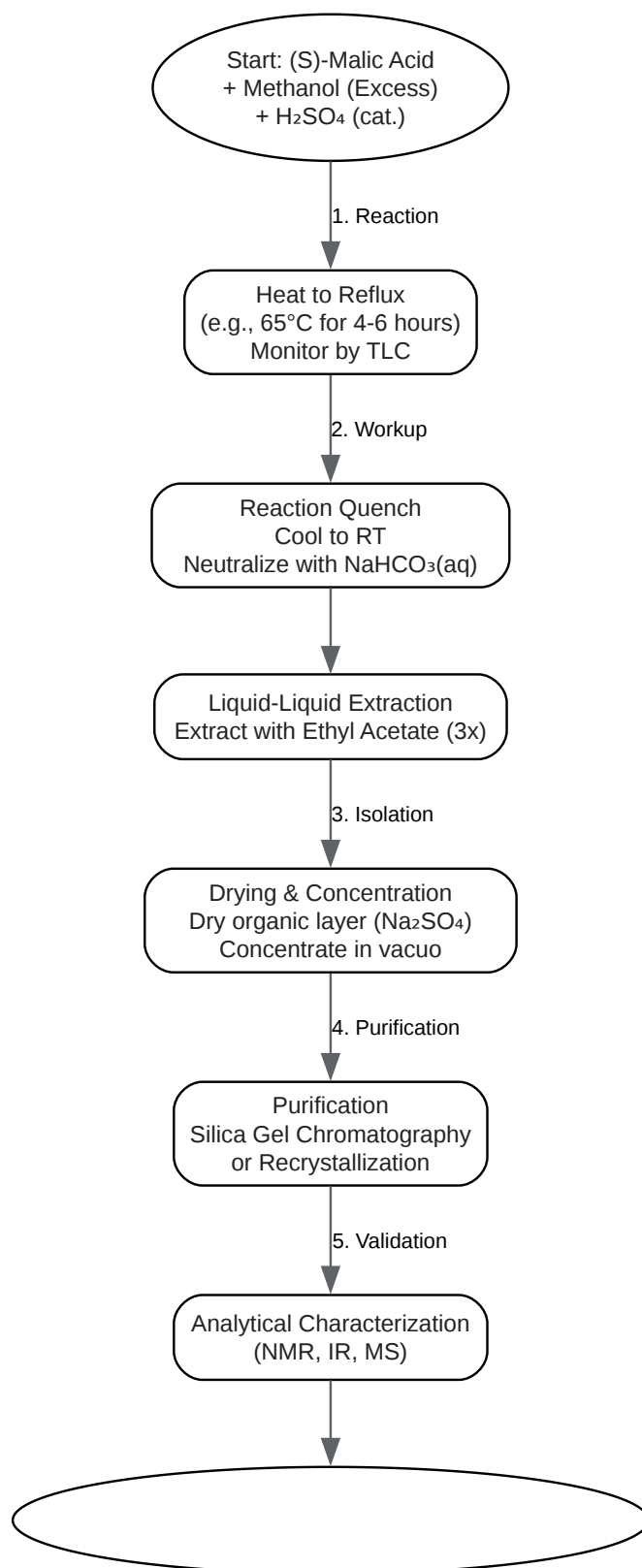
Synthesis and Purification Protocol

The preparation of Methyl (2S)-2-hydroxybutanedioate is most commonly achieved via a regioselective Fischer esterification of (S)-Malic acid.

Principle of Synthesis

The Fischer esterification involves the acid-catalyzed reaction between a carboxylic acid and an alcohol. In the case of (S)-Malic acid, the two carboxylic acid groups exhibit different reactivities. The C4 carboxyl is less sterically hindered and electronically less influenced by the C2 hydroxyl group compared to the C1 carboxyl. This inherent difference allows for regioselective mono-esterification at the C4 position under carefully controlled conditions, primarily by limiting the amount of alcohol and reaction time. Sulfuric acid is a common and effective catalyst for this transformation.[8][9]

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of Methyl (2S)-2-hydroxybutanedioate.

Detailed Step-by-Step Methodology

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend (S)-Malic acid (1.0 eq) in anhydrous methanol (5-10 eq).
 - **Scientist's Note:** Using an excess of methanol helps to drive the reaction equilibrium towards the ester product, in accordance with Le Châtelier's principle.
- **Catalyst Addition:** Cool the mixture in an ice bath and slowly add concentrated sulfuric acid (0.1 eq) dropwise.
 - **Scientist's Note:** The addition of strong acid to methanol is highly exothermic. Cooling is a critical safety measure to prevent uncontrolled boiling.
- **Reaction:** Heat the mixture to reflux (approx. 65 °C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup and Neutralization:** Cool the reaction mixture to room temperature. Carefully neutralize the acid catalyst by slowly adding a saturated aqueous solution of sodium bicarbonate (NaHCO_3) until effervescence ceases.
 - **Scientist's Note:** Neutralization is essential to stop the reaction and prevent hydrolysis of the ester product during extraction. The organic layer can then be safely concentrated.
- **Extraction:** Remove the bulk of the methanol under reduced pressure. To the remaining aqueous residue, add ethyl acetate and transfer to a separatory funnel. Extract the aqueous layer three times with ethyl acetate.
 - **Scientist's Note:** Ethyl acetate is a good solvent for the mono-ester product while having limited miscibility with water, making it ideal for extraction. Multiple extractions ensure maximum product recovery.
- **Drying and Concentration:** Combine the organic layers and dry over anhydrous sodium sulfate (Na_2SO_4). Filter the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude product.

- Purification: Purify the crude solid by either recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by silica gel column chromatography to obtain the pure Methyl (2S)-2-hydroxybutanedioate.

Analytical Characterization for Validation

Confirming the identity and purity of the synthesized compound is a non-negotiable step. The following are expected analytical signatures for Methyl (2S)-2-hydroxybutanedioate.

- ^1H NMR (Proton NMR):
 - ~3.7 ppm (singlet, 3H): Protons of the methyl ester ($-\text{OCH}_3$).
 - ~4.5 ppm (doublet of doublets, 1H): The methine proton at the C2 chiral center ($-\text{CH}(\text{OH})$).
 - ~2.7-2.9 ppm (multiplet, 2H): The two diastereotopic methylene protons at the C3 position ($-\text{CH}_2-$).
 - Broad singlets (2H, exchangeable with D_2O): Protons from the alcohol ($-\text{OH}$) and the remaining carboxylic acid ($-\text{COOH}$).
- ^{13}C NMR (Carbon NMR):
 - ~175 ppm: Carbonyl carbon of the carboxylic acid (C1).
 - ~172 ppm: Carbonyl carbon of the ester (C4).
 - ~67 ppm: Carbon of the C2 chiral center ($-\text{CH}(\text{OH})$).
 - ~52 ppm: Carbon of the methyl ester ($-\text{OCH}_3$).
 - ~38 ppm: Methylene carbon (C3).
- FT-IR (Infrared Spectroscopy):
 - $3500\text{-}2500\text{ cm}^{-1}$ (broad): O-H stretching vibrations from both the alcohol and the carboxylic acid.

- $\sim 1735\text{ cm}^{-1}$ (strong, sharp): C=O stretching of the ester group.
- $\sim 1710\text{ cm}^{-1}$ (strong, sharp): C=O stretching of the carboxylic acid group.
- Mass Spectrometry (MS):
 - $[M+H]^+$: Expected at m/z 149.1 in positive ion mode ESI-MS.
 - Analysis of the fragmentation pattern can further confirm the structure.

Applications in Research and Drug Development

Methyl (2S)-2-hydroxybutanedioate is a valuable chiral intermediate primarily because its functional groups can be addressed with high selectivity.

- Asymmetric Synthesis: The free carboxylic acid can be converted into an amide, a different ester, or reduced to an alcohol, while the methyl ester remains protected.
- Protection Group Strategies: The secondary alcohol can be protected (e.g., as a silyl ether or benzyl ether), allowing for chemistry to be performed at the two carboxyl-derived centers.
- Scaffold for Bioactive Molecules: It serves as a precursor for synthesizing gamma-amino acids, substituted lactones, and other complex chiral molecules that are often key fragments of pharmacologically active compounds. Its utility as a compound for organic synthesis is well-recognized.[\[10\]](#)

Safety and Handling

Methyl (2S)-2-hydroxybutanedioate should be handled in a well-ventilated laboratory fume hood. Standard personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, should be worn.

- Storage: Store in a cool, dry place in a tightly sealed container. It is classified as a combustible solid.
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

Conclusion

Methyl (2S)-2-hydroxybutanedioate is more than a simple derivative of malic acid; it is a strategically designed chiral synthon that provides a reliable and versatile entry point into complex asymmetric synthesis. Its clear nomenclature, well-defined properties, straightforward synthesis, and diverse applicability make it an indispensable tool for chemists in the pharmaceutical and life sciences industries. This guide provides the foundational knowledge required for its effective synthesis, validation, and application.

References

- PubChem. (S)-Methyl-2-hydroxybutanoate. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Chemfun. **(s)-2-hydroxysuccinic acid methyl ester** suppliers USA. Retrieved from [[Link](#)]
- FooDB. Showing Compound 2-Hydroxy-2-methylbutanedioic acid (FDB001372). Retrieved from [[Link](#)]
- Pharmaffiliates. 2-Hydroxysuccinic Acid Methyl Ester. Retrieved from [[Link](#)]
- PubChem. 2-hydroxybutanedioic acid;methyl 2-hydroxy-3-[N-[4-[methyl-[2-(4-methylpiperazin-1-yl)acetyl]amino]phenyl]-C-phenylcarbonimidoyl]-1H-indole-6-carboxylate. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Wikipedia. Dimethyl maleate. Retrieved from [[Link](#)]
- PubChem. Methyl 2-hydroxybutanoate. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Wiley Online Library. Synthesis of the 2-ethyl-3-methylsuccinic acids via a stereospecific malonic ester alkylation. Retrieved from [[Link](#)]
- PubChem. Methyl 2-hydroxy-2-methylbutanoate. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- PubMed Central. Biosynthesis of 2-hydroxyisobutyric acid (2-HIBA) from renewable carbon. Retrieved from [[Link](#)]

- Organic Syntheses. Butanoic acid, 3-hydroxy-, methyl ester, (R)-. Retrieved from [[Link](#)]
- Google Patents. Method for producing 2-hydroxyisobutyric acid ester.
- Google Patents. Preparation and purification method of high purity methyl 2-hydroxyisobutyrate for euv semiconductor process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. (S)-2-hydroxysuccinic acid methyl ester suppliers USA [americanchemicalsuppliers.com]
- 4. parchem.com [parchem.com]
- 5. Malic acid 4-Me ester | 66178-02-7 [chemicalbook.com]
- 6. scbt.com [scbt.com]
- 7. Malic acid 4-Me ester | CAS:66178-02-7 | Manufacturer ChemFaces [chemfaces.com]
- 8. Dimethyl maleate - Wikipedia [en.wikipedia.org]
- 9. KR20240037607A - Preparation and purification method of high purity methyl 2-hydroxyisobutyrate for euv semiconductor process - Google Patents [patents.google.com]
- 10. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Methyl (2S)-2-hydroxybutanedioate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b027593/docs#a-comprehensive-technical-guide-to-methyl-2s-2-hydroxybutanedioate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)